

Personal protective equipment for handling 2-iodobenzenesulfonic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-iodobenzenesulfonic Acid

Cat. No.: B1303414

[Get Quote](#)

Essential Safety and Handling Guide for 2-Iodobenzenesulfonic Acid

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling corrosive materials like **2-iodobenzenesulfonic Acid**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to facilitate the safe handling of this compound.

Chemical Identifier:

- Name: **2-Iodobenzenesulfonic Acid**
- CAS Number: 63059-25-6[1][2]
- Molecular Formula: $C_6H_5IO_3S$ [1]

Hazard Identification and Classification

2-Iodobenzenesulfonic acid is a corrosive solid that can cause severe skin burns and eye damage.[1][3] It may also be corrosive to metals.[3][4]

Hazard Class	Category	Hazard Statement
Corrosive to metals	Category 1	H290: May be corrosive to metals[3]
Skin corrosion/irritation	Category 1C	H314: Causes severe skin burns and eye damage[3]
Serious eye damage/eye irritation	Category 1	H314: Causes severe skin burns and eye damage[3]
Specific target organ toxicity, single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

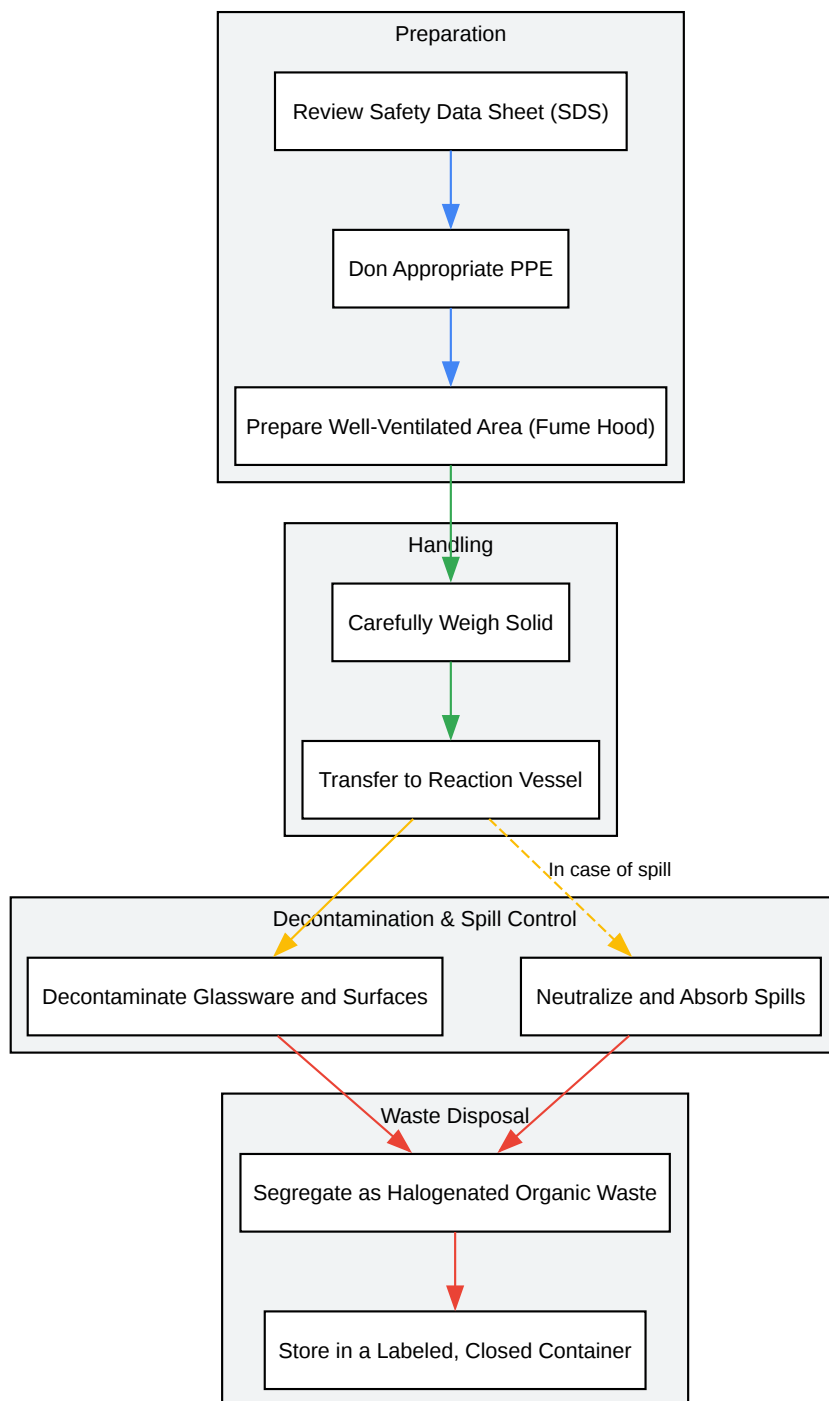
When handling **2-iodobenzenesulfonic acid**, a comprehensive selection of personal protective equipment is crucial to prevent exposure.[5][6][7]

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles should provide a complete seal around the eyes. A face shield should be worn in conjunction with goggles, especially when there is a risk of splashing.[5][6]
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or PVC gloves are recommended.[7] Regularly inspect gloves for any signs of degradation or puncture.
Body Protection	Chemical-resistant apron or lab coat	Should be worn over personal clothing to protect against splashes and spills.[5][6]
Respiratory Protection	NIOSH-approved respirator	A respirator with an appropriate cartridge for organic vapors and acid gases should be used if working outside of a fume hood or if dust is generated.[7]
Foot Protection	Closed-toe shoes	Ensure shoes are made of a material that resists chemical penetration.[5]

Safe Handling and Operational Plan

A systematic approach to handling **2-iodobenzenesulfonic acid** is essential to minimize risks. The following workflow outlines the key steps for safe handling from preparation to disposal.

Workflow for Handling 2-Iodobenzenesulfonic Acid

[Click to download full resolution via product page](#)

Safe Handling Workflow Diagram

Experimental Protocol for Safe Handling:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2-iodobenzenesulfonic acid** before commencing any work.[\[5\]](#)
 - Ensure a properly functioning chemical fume hood is available.[\[8\]](#)
 - Put on all required personal protective equipment as outlined in the PPE table.[\[5\]](#)
 - Have an emergency eyewash station and safety shower readily accessible.[\[6\]](#)
- Handling:
 - Conduct all manipulations of **2-iodobenzenesulfonic acid** within a chemical fume hood to minimize inhalation exposure.[\[8\]](#)
 - When weighing the solid, use a draft shield or a balance inside the fume hood to prevent the dispersal of dust.
 - Handle containers carefully to avoid damage and potential leaks.[\[6\]](#)
 - If mixing with water, slowly add the acid to the water, never the other way around, to avoid a violent exothermic reaction.[\[9\]](#)
- Spill Response:
 - In the event of a small spill, carefully neutralize it with a suitable agent like sodium bicarbonate.
 - Absorb the neutralized spill with an inert material (e.g., vermiculite, sand).
 - Place the absorbed material into a sealed, labeled container for proper disposal.
 - For large spills, evacuate the area and contact the appropriate emergency response team.

Disposal Plan

Proper disposal of **2-iodobenzenesulfonic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Categorization: **2-Iodobenzenesulfonic acid** is a halogenated organic compound.
[10]
- Segregation: It is imperative to collect and store halogenated organic waste separately from non-halogenated waste streams.[10][11][12] Mixing these waste types can lead to significantly higher disposal costs.[12]
- Containerization:
 - Use a designated, properly labeled, and leak-proof container for halogenated organic waste.
 - The container should be kept closed except when adding waste.[11]
 - Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal Method: Halogenated organic wastes are typically disposed of via incineration at a licensed hazardous waste facility.[10] Follow all local, state, and federal regulations for hazardous waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-iodobenzenesulfonic Acid | C₆H₅IO₃S | CID 2778247 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-iodobenzenesulfonic acid | 63059-25-6 [chemicalbook.com]
- 3. tcichemicals.com [tcichemicals.com]

- 4. 2-Iodobenzenesulfonic Acid | 63059-25-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. Managing Corrosive Substances: Safety Protocols for Businesses [denios.ca]
- 6. chemsafe.ie [chemsafe.ie]
- 7. oshatrainingsschool.com [oshatrainingsschool.com]
- 8. safeti.com [safeti.com]
- 9. CCOHS: How to Work Safely with - Hazardous Products using the [ccohs.ca]
- 10. bucknell.edu [bucknell.edu]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-iodobenzenesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303414#personal-protective-equipment-for-handling-2-iodobenzenesulfonic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com